

Application Notes: Caprylyltrimethylammonium Chloride (CTAC) Functionalized Gold Nanoparticles for Drug Delivery

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Compound of Interest

Compound Name:	Caprylyltrimethylammonium chloride
CAS No.:	10108-86-8
Cat. No.:	B157765

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gold nanoparticles (AuNPs) have emerged as a versatile platform for drug delivery due to their unique physicochemical properties, including tunable size and shape, large surface area-to-volume ratio, and biocompatibility.[1] The functionalization of AuNPs is a critical step to ensure stability, biocompatibility, and efficient drug loading and release. **Caprylyltrimethylammonium chloride** (CTAC), a cationic surfactant, is widely used as a capping agent in the synthesis of AuNPs, offering control over their morphology and providing a positive surface charge.[2] This positive charge can be leveraged for the electrostatic interaction and loading of negatively charged drugs or biomolecules. However, the inherent cytotoxicity of CTAC often necessitates surface modification or ligand exchange for biomedical applications.[3]

These application notes provide a comprehensive overview and detailed protocols for the synthesis of CTAC-functionalized AuNPs, subsequent drug loading, and characterization for

drug delivery applications.

Data Presentation

The following tables summarize key quantitative data for the characterization of AuNPs at different stages of functionalization and drug loading. The values presented are indicative and can vary based on specific experimental conditions.

Table 1: Physicochemical Characterization of CTAC-Functionalized Gold Nanoparticles

Parameter	Spherical AuNPs	Gold Nanocubes	Gold Nanorods
Core Diameter (TEM)	10-50 nm	30-60 nm	Aspect Ratio Dependent
Hydrodynamic Diameter (DLS)	15-60 nm	40-70 nm	Aspect Ratio Dependent
Zeta Potential	+30 to +60 mV[4]	+40 to +70 mV	+30 to +60 mV
UV-Vis λ_{max}	~520-530 nm	~530-550 nm	Transverse: ~520 nm, Longitudinal: 600-900 nm
Appearance	Wine-red solution	Red to violet solution	Varies with aspect ratio

Table 2: Characterization Before and After Doxorubicin (DOX) Loading (Illustrative Example)

Parameter	CTAC-AuNPs (before loading)	Doxorubicin-Loaded CTAC-AuNPs
Hydrodynamic Diameter (DLS)	~40 nm	~50-60 nm
Zeta Potential	~ +45 mV	~ +20 to +30 mV
Drug Loading Efficiency (%)	N/A	5-15% (electrostatic)
Drug Loading Content (wt%)	N/A	1-5% (electrostatic)

Table 3: pH-Dependent Drug Release Profile of Doxorubicin (Illustrative Example)

Time (hours)	Cumulative Release at pH 7.4 (%)	Cumulative Release at pH 5.5 (%)
1	< 5	~ 10-20
4	~ 5-10	~ 30-40
8	~ 10-15	~ 50-60[5]
12	~ 15-20	~ 60-70
24	~ 20-25[5]	> 70

Experimental Protocols

Protocol 1: Synthesis of Spherical CTAC-Functionalized Gold Nanoparticles (Seed-Mediated Growth)

This protocol describes a common method for synthesizing spherical AuNPs with a CTAC capping agent.

Materials:

- Gold (III) chloride trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$)
- **Capryltrimethylammonium chloride (CTAC)**
- Sodium borohydride (NaBH_4), ice-cold solution
- L-Ascorbic acid
- Deionized (DI) water

Procedure:

- Seed Solution Preparation:
 - Prepare a 0.2 M CTAC solution.

- In a glass vial, mix HAuCl_4 solution with the CTAC solution.
- While vortexing, rapidly inject ice-cold NaBH_4 solution. The solution should turn a brownish-yellow, indicating the formation of seed nanoparticles.
- Allow the seed solution to age for at least 30 minutes at room temperature.
- Growth Solution and Nanoparticle Growth:
 - Prepare a growth solution containing 0.1 M CTAC, HAuCl_4 , and L-ascorbic acid.
 - Gently stir the growth solution and add a small volume of the aged seed solution.
 - The color of the solution will gradually change to a wine-red as the nanoparticles grow.
 - The final size of the spherical nanoparticles can be controlled by adjusting the seed-to-gold ion ratio.[\[2\]](#)

Protocol 2: Drug Loading via Electrostatic Interaction (Example: Doxorubicin)

This protocol outlines a general procedure for loading a positively charged drug, such as doxorubicin, onto the surface of negatively charged AuNPs. For positively charged CTAC-AuNPs, this method would be suitable for negatively charged drugs. For loading positively charged drugs like doxorubicin, a common strategy involves a ligand exchange to introduce a negatively charged surface linker. However, for illustrative purposes, a direct interaction protocol is described, which may require optimization for CTAC-AuNPs or the use of a linker.

Materials:

- CTAC-functionalized AuNPs suspension
- Doxorubicin hydrochloride (DOX)
- Phosphate-buffered saline (PBS), pH 7.4

Procedure:

- Preparation of Drug Solution:
 - Prepare a stock solution of Doxorubicin hydrochloride in DI water.
- Loading Procedure:
 - To a solution of CTAC-AuNPs, add the Doxorubicin solution dropwise while stirring.
 - The molar ratio of AuNPs to the drug should be optimized to achieve desired loading.
 - Allow the mixture to stir at room temperature for 12-24 hours in the dark to facilitate electrostatic interaction.
- Purification:
 - Centrifuge the solution to pellet the drug-loaded AuNPs. The centrifugation speed and time will depend on the nanoparticle size.
 - Carefully remove the supernatant containing the unbound drug.
 - Wash the pellet by resuspending in PBS and centrifuging again. Repeat this step 2-3 times to ensure the removal of all unbound drug.
 - Resuspend the final pellet in the desired buffer for storage and further use.

Protocol 3: Quantification of Drug Loading

This protocol describes a common indirect method to determine the amount of drug loaded onto the AuNPs.

Materials:

- Supernatant and washing solutions from Protocol 2
- UV-Vis Spectrophotometer

Procedure:

- Standard Curve:

- Prepare a series of standard solutions of the drug in the same buffer used for washing.
- Measure the absorbance of these standards at the drug's maximum absorbance wavelength to generate a standard curve of absorbance versus concentration.
- Measurement:
 - Collect the supernatant and all washing solutions from the purification step in Protocol 2.
 - Measure the absorbance of these solutions at the same wavelength used for the standard curve.
- Calculation:
 - Use the standard curve to determine the concentration of the unbound drug in the supernatant and washes.
 - Calculate the total amount of unbound drug.
 - The amount of loaded drug is the initial amount of drug added minus the total amount of unbound drug.
 - Drug Loading Efficiency (%) = (Mass of Loaded Drug / Initial Mass of Drug) x 100
 - Drug Loading Content (wt%) = (Mass of Loaded Drug / Mass of Drug-Loaded Nanoparticles) x 100

Protocol 4: In Vitro Drug Release Study

This protocol details a method to study the release of a drug from AuNPs under different pH conditions, mimicking physiological and tumor microenvironments.[\[5\]](#)

Materials:

- Drug-loaded AuNPs
- PBS (pH 7.4)
- Acetate buffer (pH 5.5)

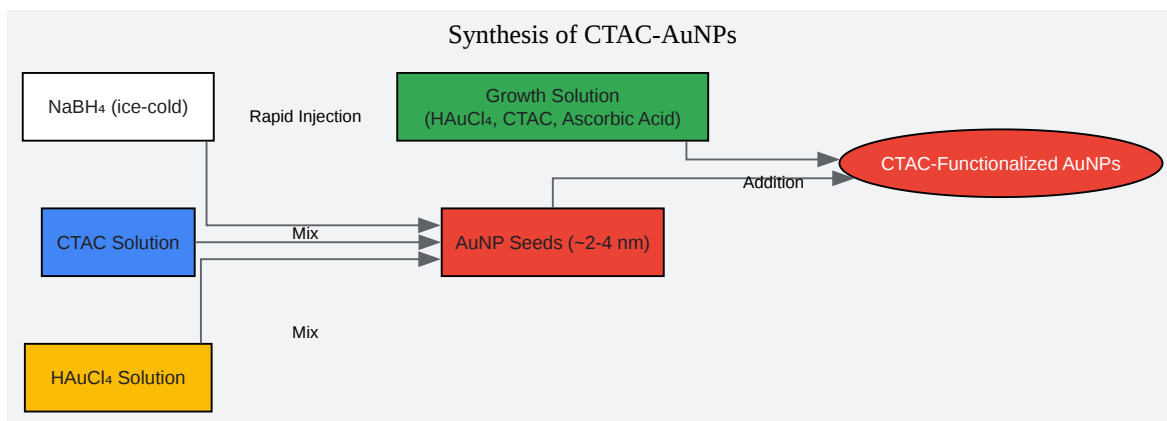
- Dialysis membrane (with a molecular weight cut-off lower than the drug's molecular weight)

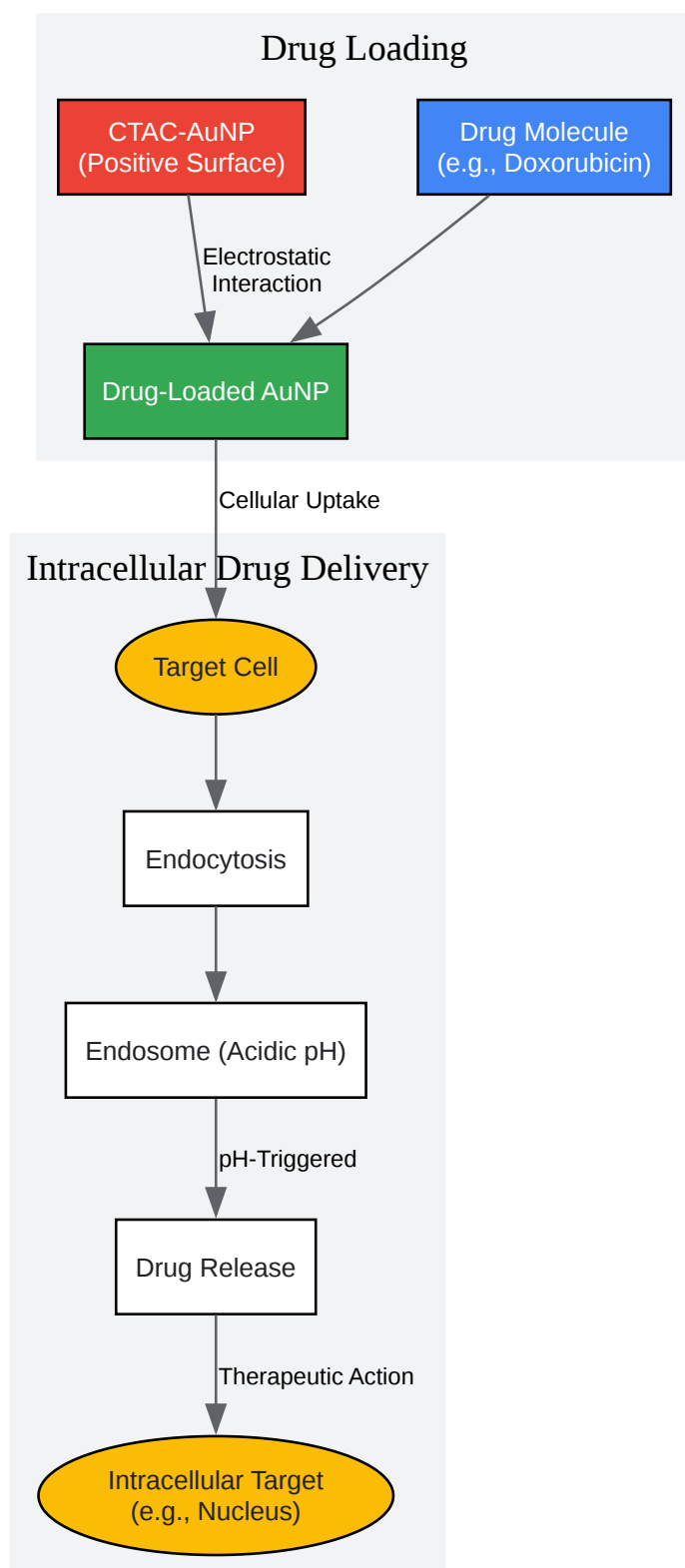
Procedure:

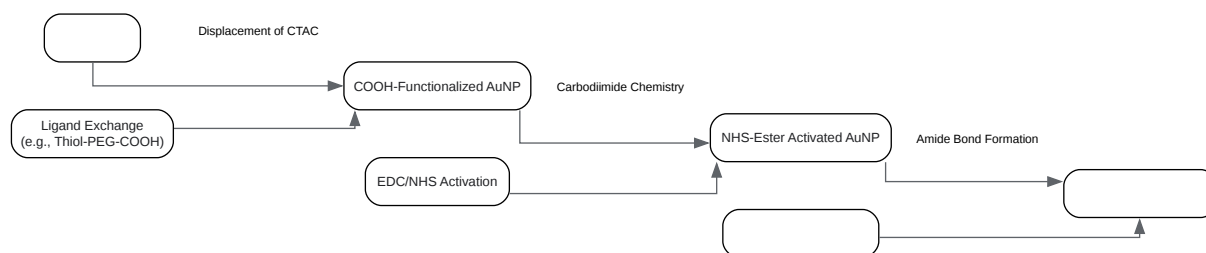
- Preparation:
 - Place a known concentration of the drug-loaded AuNP suspension into a dialysis bag.
 - Immerse the dialysis bag in a larger volume of either PBS (pH 7.4) or acetate buffer (pH 5.5).
- Release Study:
 - Keep the setup under constant gentle stirring at 37°C.
 - At predetermined time intervals (e.g., 1, 2, 4, 8, 12, 24 hours), withdraw a small aliquot of the buffer from outside the dialysis bag.
 - Replace the withdrawn volume with an equal volume of fresh buffer to maintain sink conditions.
- Quantification:
 - Determine the concentration of the released drug in the collected aliquots using UV-Vis spectrophotometry or another suitable analytical method.
 - Calculate the cumulative percentage of drug released at each time point.

Visualization of Workflows and Pathways

Synthesis and Functionalization Workflow







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References

- 1. Cellular Uptake of Nanoparticles: Journey Inside the Cell - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Conjugation of Nucleic Acids and Drugs to Gold Nanoparticles - Antisense RNA Design, Delivery, and Analysis - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://bookshelf.ncbi.nlm.nih.gov/)]
- 3. wilhelm-lab.com [wilhelm-lab.com]
- 4. researchgate.net [researchgate.net]
- 5. Tumor-targeted and pH-controlled delivery of doxorubicin using gold nanorods for lung cancer therapy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes: Caprylyltrimethylammonium Chloride (CTAC) Functionalized Gold Nanoparticles for Drug Delivery]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b157765/docs#application-notes-caprylyltrimethylammonium-chloride-ctac-functionalized-gold-nanoparticles-for-drug-delivery>]

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